

# mitigating the effects of non-target species in Oryctalure traps

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## Compound of Interest

Compound Name: Oryctalure

Cat. No.: B013423

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## Technical Support Center: Oryctalure Trap Optimization

Welcome to the technical support center for **Oryctalure** traps. This resource is designed to assist researchers, scientists, and pest management professionals in effectively using **Oryctalure** for the monitoring and control of the Coconut Rhinoceros Beetle (*Oryctes rhinoceros*), while minimizing the impact on non-target species.

## Frequently Asked Questions (FAQs)

Q1: What is **Oryctalure** and what is its primary target species?

**Oryctalure** is the synthetic aggregation pheromone of the Coconut Rhinoceros Beetle (*Oryctes rhinoceros*). Its chemical name is ethyl 4-methyloctanoate (E4-MO).<sup>[1][2][3]</sup> It is a powerful attractant for adult male and female *O. rhinoceros*, making it a crucial tool for monitoring and mass trapping this significant pest of coconut and oil palms.<sup>[1][2][3]</sup>

Q2: What are the most common non-target species captured in **Oryctalure** traps?

While **Oryctalure** is relatively specific, a few non-target species have been documented as bycatch. The most frequently cited are the Red Palm Weevil (*Rhynchophorus ferrugineus*) and other large scarab beetles such as *Xylotrupes gideon*. In some studies, these species can constitute a notable percentage of the total catch. Additionally, if traps become contaminated

with decaying organic matter or captured insects, they may attract various saprophagous insects, primarily from the order Diptera.

Q3: How can I reduce the capture of non-target species in my **Oryctalure** traps?

Several strategies can be employed to mitigate non-target captures:

- **Trap Design Modification:** The design of the trap is a critical factor. Vane traps have shown higher efficacy for *O. rhinoceros* compared to simple bucket or pitfall traps.[\[2\]](#)[\[4\]](#) Modifications such as adding a mesh screen with a specific aperture size to the trap entrance can physically exclude larger non-target insects while allowing *O. rhinoceros* to enter.
- **Lure Specificity:** While **Oryctalure** is the primary attractant, co-attractants can be used to enhance specificity. For instance, the addition of freshly rotting oil palm fruit bunches has been shown to significantly enhance the attraction of *O. rhinoceros*.[\[2\]](#)
- **Trap Placement:** Elevating traps to the canopy level of the palms can increase the capture rate of the target species, potentially reducing the capture of ground-dwelling non-target insects.[\[4\]](#)
- **Use of Bycatch Reduction Devices (BRDs):** Inspired by fisheries management, simple BRDs can be adapted for insect traps. This can include creating "escape windows" that allow smaller or differently shaped non-target insects to exit the trap.[\[5\]](#)

Q4: Can modifying the pheromone release rate affect non-target captures?

Reducing the release rate of **Oryctalure** has been shown to not significantly change the capture rate of *O. rhinoceros*.[\[1\]](#) While the direct impact on non-target species has not been extensively studied, a lower pheromone concentration in the immediate vicinity of the trap might reduce the attraction of less sensitive non-target species.

Q5: Is there a way to increase the capture of *Oryctes rhinoceros* without increasing bycatch?

The addition of ultraviolet light-emitting diodes (UV LEDs) to pheromone traps has been found to increase the capture of *O. rhinoceros* by a factor of 2.85.[\[1\]](#) This synergistic effect can enhance the efficiency of trapping programs. However, it is important to note that UV light can

also attract a wide range of other phototactic insects, so the potential for increased bycatch of these species should be considered and monitored.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
High capture of non-target beetles (e.g., <i>Xylotrupes gideon</i> )	Trap entrance is too large, allowing entry of larger non-target species.	Install a physical barrier, such as a wire mesh screen with an aperture size that excludes the non-target beetle but allows <i>O. rhinoceros</i> to pass through. (See Experimental Protocol 1)
Significant bycatch of beneficial insects (e.g., pollinators)	Trap color may be attractive to non-target insects (e.g., yellow). Use of a broad-spectrum light source (if applicable).	Use traps with neutral colors like transparent, black, or dark green. If using a light source, consider a wavelength more specific to <i>O. rhinoceros</i> , if known, or use the light source intermittently.
Low capture of <i>Oryctes rhinoceros</i>	Suboptimal trap design or placement. Lure has expired or has a low release rate.	Switch to a more effective trap design, such as a vane trap. <sup>[2]</sup> <sup>[4]</sup> Elevate the trap to the palm canopy level. <sup>[4]</sup> Replace the pheromone lure according to the manufacturer's instructions.
Trap contains a large number of small, saprophagous flies	Accumulation of dead insects and moisture at the bottom of the trap is creating a secondary attractant.	Clean traps regularly to remove captured insects and debris. Ensure proper drainage in the collection vessel to prevent water accumulation.

## Data on Trap Modification and Bycatch

Modification	Target Species Effect	Non-Target Species Effect	Reference Study Concept
Addition of UV LED to Pheromone Trap	2.85x increase in <i>O. rhinoceros</i> capture.	Potential increase in phototactic non-target insects.	Siderhurst et al. (2021)[1]
Vane Trap Design	40x more effective than bucket traps alone for <i>O. rhinoceros</i> .	Data on specific non-target reduction is limited, but improved target efficiency can lead to a better target-to-bycatch ratio.	Chung (1997)
Trap Elevation	5x increase in <i>O. rhinoceros</i> capture when raised to canopy level.	May reduce captures of ground-dwelling non-target species.	Oehlschlager (2007) [4]
Reduced Trap Entrance Aperture (4mm holes)	Maintained high capture of target beetle species ( <i>Acalymma vittatum</i> ).	Drastically reduced bycatch of larger non-target insects like bees and hoverflies.	Boissinot et al. (2022)
Mesh Screen Exclusion (for bark beetle traps)	No significant negative impact on target species capture.	Significantly reduced bycatch of larger predatory beetles.	Gallego et al. (2017) [5]

## Experimental Protocols

### Protocol 1: Implementing a Mesh Screen Bycatch Reduction Device (BRD)

This protocol describes how to modify a standard bucket trap to exclude larger non-target beetles.

Materials:

- Standard bucket trap for *O. rhinoceros*
- Wire mesh with an aperture size appropriate for excluding the specific non-target species
- Wire cutters
- Zip ties or waterproof adhesive

#### Methodology:

- **Measure the Trap Entrance:** Carefully measure the dimensions of the trap's entrance points.
- **Cut the Wire Mesh:** Using wire cutters, cut a piece of the wire mesh to a size that will completely cover the entrance.
- **Affix the Mesh:** Secure the cut mesh over the trap entrance using zip ties or a strong, waterproof adhesive. Ensure there are no gaps that would allow non-target insects to bypass the screen.
- **Deployment:** Deploy the modified trap alongside an unmodified control trap in a similar environment.
- **Data Collection:** Over a set period, collect and identify the species captured in both the modified and control traps.
- **Analysis:** Compare the number of target and non-target species captured in each trap to determine the effectiveness of the BRD.

## Protocol 2: Enhancing Target Species Capture with UV LED and Co-Attractants

This protocol details a method to increase the capture rate of *O. rhinoceros*.

#### Materials:

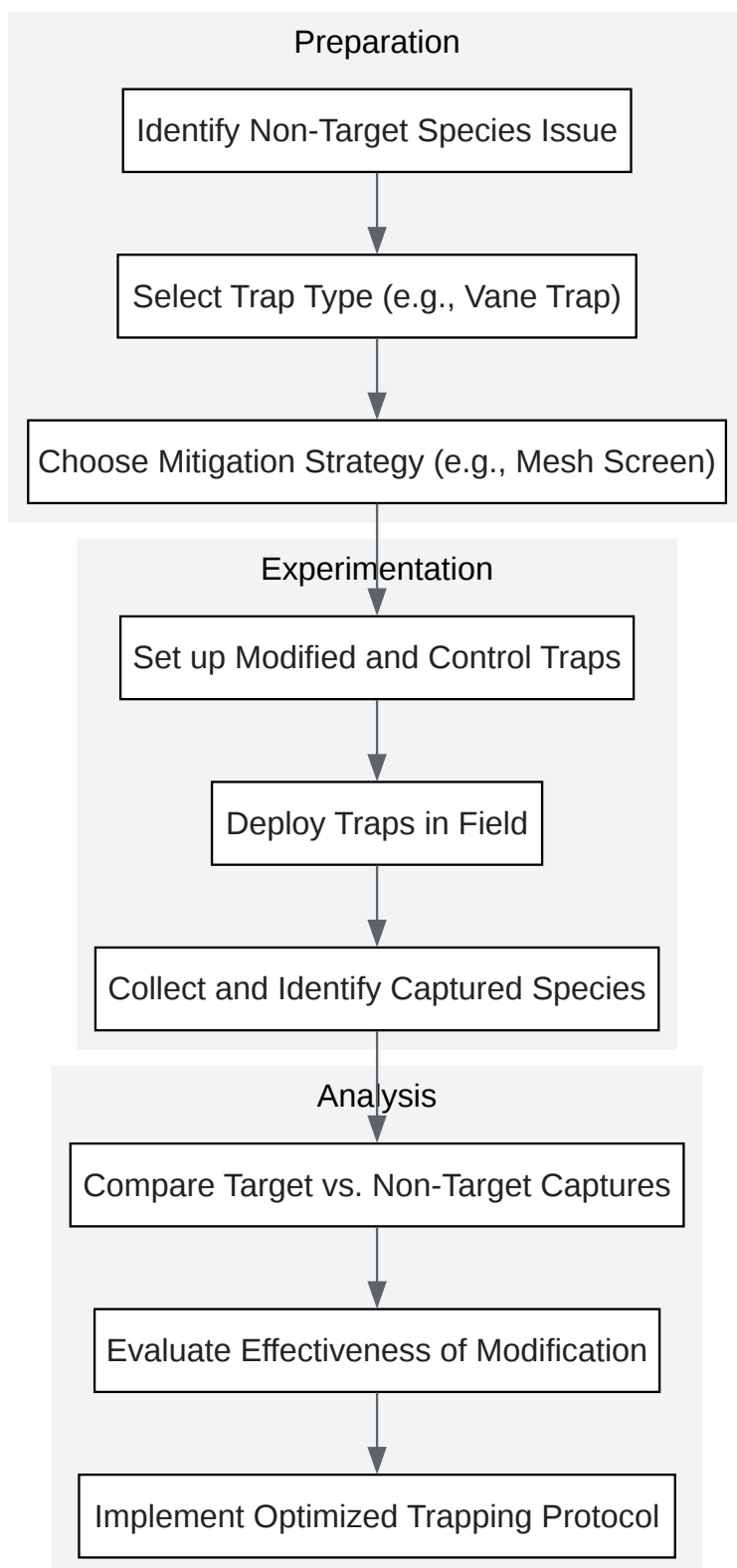
- Vane trap
- **Oryctalure** pheromone lure

- Solar-powered UV LED light source
- Freshly milled oil palm fruit bunches (as a co-attractant)
- Control trap (vane trap with **Oryctalure** only)

#### Methodology:

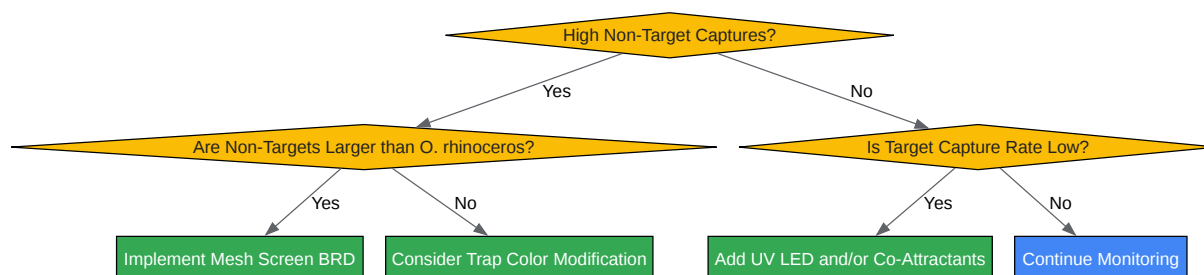
- Prepare the Experimental Trap: Attach the solar-powered UV LED to the vane trap, positioning it near the trap entrance. Place a small quantity of freshly milled oil palm fruit bunches in the collection bucket.
- Prepare the Control Trap: Set up a second vane trap with only the **Oryctalure** lure.
- Deployment: Place the experimental and control traps in the study area, ensuring they are at a sufficient distance from each other to avoid interference.
- Data Collection: Regularly check both traps, recording the number of *O. rhinoceros* and any non-target species captured.
- Analysis: Compare the capture rates of the target species between the two traps to quantify the effect of the UV LED and co-attractant. Also, analyze the bycatch in both traps to assess any changes in non-target captures.

## Visualizations



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Caption: Experimental workflow for developing and evaluating a non-target species mitigation strategy.



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